

3,5-Di-tert-butyl-2-hydroxybenzaldehyde melting point

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Compound of Interest

Compound Name: 3,5-Di-tert-butyl-2-hydroxybenzaldehyde

Cat. No.: B142351

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An In-depth Technical Guide on the Physicochemical Properties of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**

This guide provides a comprehensive overview of the melting point and related physicochemical properties of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**, a key organic compound utilized in the synthesis of salen ligands and other complex molecules.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Data

3,5-Di-tert-butyl-2-hydroxybenzaldehyde is commercially available as a crystalline solid or powder, with a color ranging from white to yellow.^[2] Its purity is typically high, often reported as 99% or greater.^[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**.

Parameter	Value	Source
Melting Point	59-61 °C (lit.)	Sigma-Aldrich[4]
58-62 °C	Thermo Fisher Scientific[2]	
58.0 to 63.0 °C	Tokyo Chemical Industry	
Molecular Formula	C ₁₅ H ₂₂ O ₂	Thermo Fisher Scientific[2], Sigma-Aldrich
Molecular Weight	234.33 g/mol	Sigma-Aldrich[4]
Assay (Purity)	≥98.5% (GC)	Thermo Fisher Scientific[2]
99%	Sigma-Aldrich[4]	
>98.0% (GC)	Tokyo Chemical Industry	
Appearance	White to cream to yellow crystalline solid or powder	Thermo Fisher Scientific[2]
Powder or crystals	Sigma-Aldrich[4]	
Light yellow to Yellow to Green powder to crystal	Tokyo Chemical Industry	
CAS Number	37942-07-7	Thermo Fisher Scientific[2], Sigma-Aldrich

Experimental Protocols

Melting Point Determination via Capillary Method

The melting point of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is typically determined using the capillary melting point technique. This standard method involves heating a small sample of the solid in a capillary tube and observing the temperature range over which it melts.

Materials and Equipment:

- **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** sample
- Capillary tubes (sealed at one end)

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

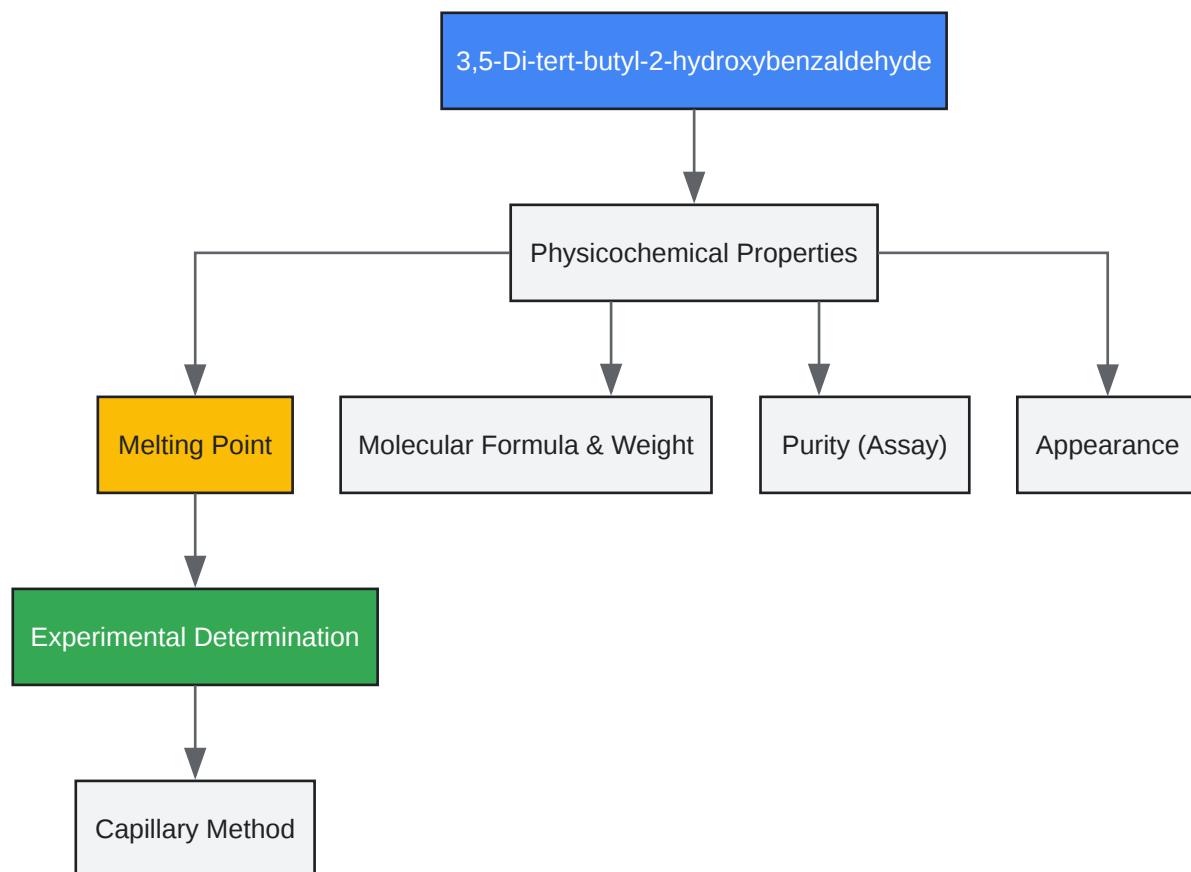
- Sample Preparation:
 - Ensure the **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystalline solid in a mortar and pestle.
 - Pack the dry powder into a capillary tube by tapping the open end into the sample. A sample height of 2-3 mm is sufficient.
 - Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping the tube through a long glass tube.
- Apparatus Setup:
 - Place the packed capillary tube into the heating block of the melting point apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Determination of Melting Range:
 - Set the heating rate to a rapid setting to quickly approach the expected melting point (approximately 58°C).
 - Once the temperature is within 15-20°C of the expected melting point, reduce the heating rate to 1-2°C per minute. A slow heating rate is crucial for an accurate determination.
 - Observe the sample closely through the magnifying lens.

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid particle melts (the end of the melting range). The "clear melt" point is when the entire sample has turned into a transparent liquid.[2]

- Reporting:
 - The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction. For **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**, this range is expected to be within 58-62°C.[2]

Logical Relationships

The following diagram illustrates the hierarchical relationship of the information presented in this guide.



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